

Technical Support Center: Miglyol 840 and Plastic Container Compatibility

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Compound of Interest

Compound Name: Miglyol 840

CAS No.: 77466-09-2

Cat. No.: B3283889

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This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing incompatibility issues between **Miglyol 840** and plastic containers.

Frequently Asked Questions (FAQs)

Q1: What is **Miglyol 840** and why does it cause issues with some plastic containers?

Miglyol 840 is a propylene glycol diester of saturated plant-derived caprylic and capric fatty acids.^[1] It is a clear, virtually colorless, and low-viscosity liquid with excellent solvent properties.^{[1][2]} It is this high solvency that can cause incompatibility with certain plastic materials, leading to issues such as the plastic becoming brittle, expanding, or degrading.^{[2][3][4]}

Q2: Which plastic containers are known to be incompatible with **Miglyol 840**?

Polystyrene (PS) and Polyvinyl Chloride (PVC) are not suitable for use with **Miglyol 840**.^{[3][4]} **Miglyol 840** can act as a solvent, especially with plastics that contain plasticizers, causing

them to become brittle or swell.[2][3][4] Studies have shown that plasticizers, such as DEHP, can leach from PVC materials when in contact with lipid emulsions.[5]

Q3: Which plastic containers are generally considered compatible with **Miglyol 840**?

High-Density Polyethylene (HDPE), Polypropylene (PP), glass, and metal (stainless steel) are generally recommended for use with **Miglyol 840**.[4] However, the suitability of a specific plastic can depend on the exact composition and manufacturing process. Therefore, it is always recommended to perform compatibility testing under your specific experimental conditions.

Q4: What are "extractables" and "leachables" and why are they a concern?

- Extractables are compounds that can be forced out of a container material under exaggerated conditions, such as with harsh solvents or at high temperatures.
- Leachables are compounds that migrate from the container into the product under normal storage and use conditions.[6]

These are a concern in pharmaceutical applications as they can contaminate the product, potentially affecting its safety, efficacy, and stability.[7]

Troubleshooting Guide

Issue 1: My plastic container is showing signs of physical change (swelling, cracking, becoming brittle).

- Immediate Action: Transfer the **Miglyol 840** and any formulation it contains to a known compatible container, such as one made of glass, HDPE, or PP.
- Root Cause Analysis: The plastic is likely incompatible with **Miglyol 840**. This is a known issue with plastics like PS and PVC.[3][4] Environmental stress cracking (ESC) can occur when a plastic material is under tensile stress and in contact with a chemical agent, even one that would not affect an unstressed part.[8][9]
- Solution: Discontinue the use of the problematic plastic type and select a container made from a recommended material. Always conduct compatibility testing for your specific

application.

Issue 2: I suspect my formulation stored in a plastic container is contaminated.

- Symptom: You observe unexpected changes in your formulation's appearance, pH, or performance, or you have analytical data suggesting the presence of unknown impurities.
- Root Cause Analysis: Leachables from the plastic container may have migrated into your formulation. This is a higher risk with incompatible plastics or when the formulation contains other solvents that can exacerbate the leaching process.
- Solution:
 - Quarantine the affected formulation.
 - If possible, perform analytical testing (e.g., GC-MS, LC-MS) to identify and quantify the leachables.
 - Transfer the remaining bulk formulation to an inert container (e.g., glass).
 - Review your container selection process and perform thorough extractables and leachables studies as part of your stability program.

Quantitative Data on Plastic Compatibility

While specific quantitative data for **Miglyol 840**'s interaction with all plastic types is limited in publicly available literature, the following table summarizes the expected performance based on general chemical resistance data for the constituent chemical classes (esters, oils).

Plastic Material	Chemical Class Resistance (Esters/Oils)	Expected Outcome with Miglyol 840	Potential Issues
High-Density Polyethylene (HDPE)	Good to Excellent	Generally Compatible	Low risk of leaching or degradation under normal conditions.
Low-Density Polyethylene (LDPE)	Good to Excellent	Generally Compatible	May have higher permeability than HDPE. [10]
Polypropylene (PP)	Good	Generally Compatible	Good resistance to fats and most organic solvents. [11]
Polyethylene Terephthalate (PET)	Fair to Good	Use with Caution	Compatibility can vary; testing is recommended.
Polystyrene (PS)	Poor	Not Recommended	Prone to environmental stress cracking and dissolution. [8] [12]
Polyvinyl Chloride (PVC)	Poor	Not Recommended	High risk of plasticizer leaching and material degradation. [5] [13] [14] [15]

This table provides general guidance. It is crucial to perform specific compatibility testing for your intended application.

Experimental Protocols

Protocol 1: Visual and Physical Compatibility Testing (Screening Study)

This protocol is a modification of the principles outlined in ISO 175 and is intended for initial screening.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Objective: To visually and physically assess the compatibility of plastic containers with **Miglyol 840**.

Materials:

- Samples of the plastic containers to be tested (e.g., HDPE, LDPE, PP, PET).
- **Miglyol 840**.
- Control liquid (e.g., purified water).
- Incubator or oven set to the desired temperature (e.g., 40°C for accelerated testing).
- Calipers, analytical balance.

Methodology:

- Cut representative sections from each plastic container type.
- Measure and record the initial dimensions and weight of each plastic section.
- Place the plastic sections in separate, labeled glass containers.
- Add enough **Miglyol 840** to completely submerge the plastic sections.
- Prepare parallel control samples with purified water.
- Store the containers at the desired temperature for a specified duration (e.g., 7, 14, and 30 days).
- At each time point, remove the plastic sections, gently blot them dry, and:
 - Visually inspect for any changes (e.g., swelling, cracking, discoloration, cloudiness).
 - Measure and record the dimensions and weight.

- Observe the **Miglyol 840** for any signs of discoloration or precipitation.
- Calculate the percentage change in weight and dimensions.

Protocol 2: Extractables and Leachables Analysis (Confirmatory Study)

This protocol is based on the principles of USP <661.1> and <661.2> and is intended for a more in-depth analysis.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Objective: To identify and quantify chemical substances that may leach from plastic containers into **Miglyol 840**.

Materials:

- The plastic container system (including closures) to be tested.
- **Miglyol 840**.
- Extraction solvents (e.g., hexane, ethanol) as per USP guidelines.
- Analytical instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for elemental impurities.
- Shaking incubator or autoclave for extractions.

Methodology:

- Sample Preparation: Fill the plastic containers with **Miglyol 840**. For a comprehensive extractables study, also prepare samples with standard extraction solvents.
- Incubation: Store the filled containers under controlled conditions. This may include accelerated conditions (e.g., 40°C/75% RH) for a defined period (e.g., up to 6 months) and long-term, real-time conditions.
- Sample Analysis:

- At specified time points, take aliquots of the **Miglyol 840** (or extraction solvent).
- Prepare the samples for analysis (e.g., dilution, extraction).
- Analyze the samples using appropriate instrumentation (GC-MS for volatile and semi-volatile organics, LC-MS for non-volatile organics, and ICP-MS for heavy metals).
- Data Evaluation:
 - Identify and quantify any compounds detected.
 - Compare the leachable profile to a previously established extractable profile.
 - Conduct a toxicological risk assessment for any identified leachables.

Visualizations

Figure 1: Experimental Workflow for Plastic Compatibility Testing

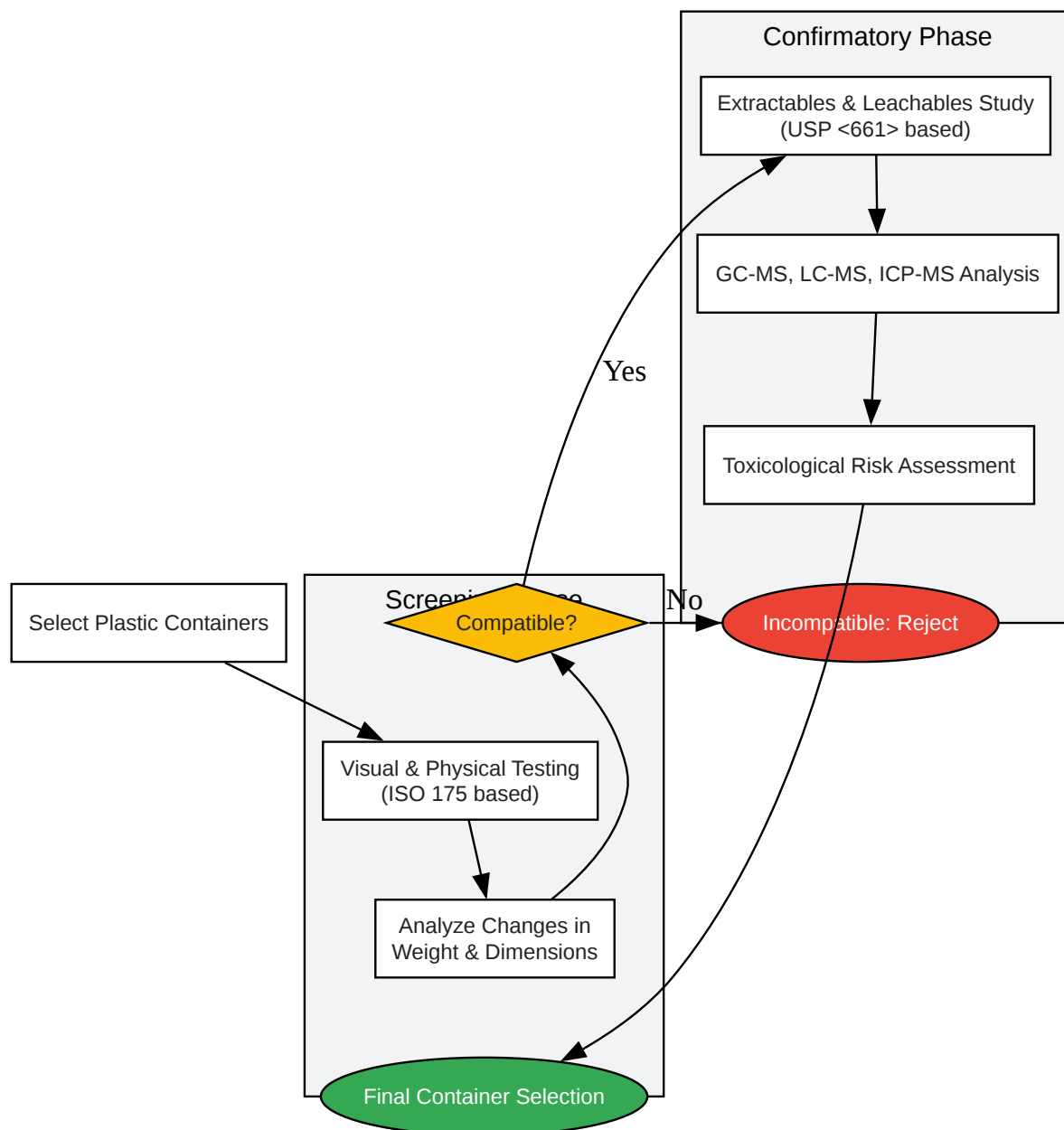
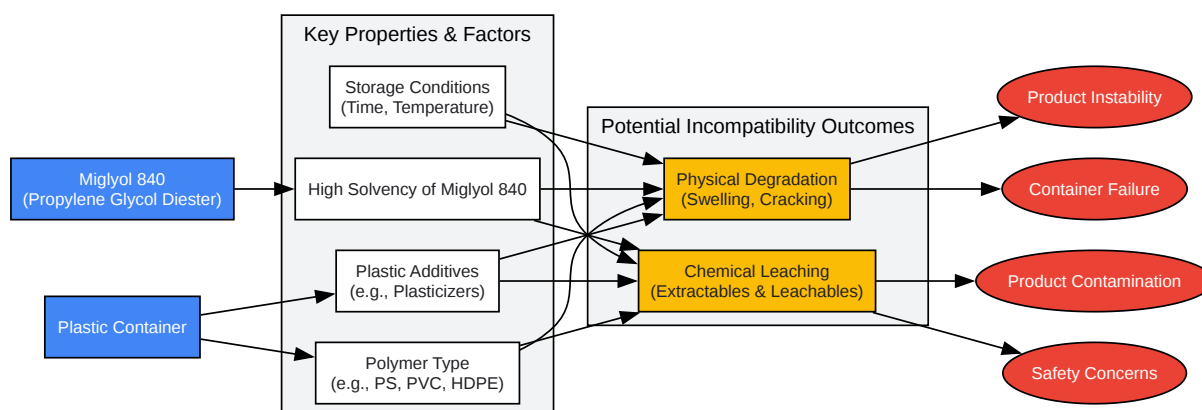
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Figure 1: Experimental Workflow for Plastic Compatibility Testing

Figure 2: Factors Influencing Miglyol 840-Plastic Incompatibility



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References

- 1. ptacts.uspto.gov [ptacts.uspto.gov]
- 2. marcordev.com [marcordev.com]
- 3. marcordev.com [marcordev.com]
- 4. ptacts.uspto.gov [ptacts.uspto.gov]
- 5. Leaching of plasticizers from polyvinylchloride perfusion lines by different lipid emulsions for premature infants under clinical conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. hpst.cz [hpst.cz]
- 7. lcms.cz [lcms.cz]

- 8. Environmental stress cracking - Wikipedia [en.wikipedia.org]
- 9. lume.ufrgs.br [lume.ufrgs.br]
- 10. calpaclab.com [calpaclab.com]
- 11. Metagenomic Exploration of Plastic Degrading Microbes for Biotechnological Application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. plasticstoday.com [plasticstoday.com]
- 13. Recent Attempts in the Design of Efficient PVC Plasticizers with Reduced Migration - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. researchgate.net [researchgate.net]
- 15. ir.uitm.edu.my [ir.uitm.edu.my]
- 16. laboratuar.com [laboratuar.com]
- 17. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 18. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 19. EN ISO 175-2010 - Tested and certified excellence in cable protection (PMA cable protection) | Tested and certified excellence in cable protection | ABB [new.abb.com]
- 20. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 21. csanalytical.com [csanalytical.com]
- 22. amcor.com [amcor.com]
- 23. blog.brunslab.com [blog.brunslab.com]
- 24. kindevadd.com [kindevadd.com]
- 25. packagingdigest.com [packagingdigest.com]
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